

carbon diffusion and interstitial sites in Fe₃C

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Compound Focus: Triiron carbide

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Crystal Structure of Cementite (Fe₃C)

Cementite has an **orthorhombic crystal structure** with the space group **Pnma** [1]. The conventional lattice parameters at ambient conditions are:

- **a** = 0.50837 nm
- **b** = 0.67475 nm
- **c** = 0.45165 nm [1]

Its unit cell contains **12 iron atoms and 4 carbon atoms**, giving the formula Fe₃C [1]. The carbon atoms occupy specific **interstitial sites** located on mirror planes within the lattice at the folds of pleated layers of iron atoms [1]. Although cementite is often treated as a line compound, experimental evidence shows it can exhibit a small deviation from stoichiometry (e.g., Fe₃C_{1-x} with $x \cong 0.02$), primarily through vacant carbon interstices [1].

Carbon Diffusion in Cementite

Carbon diffusion is a critical kinetic process in cementite. The table below summarizes key experimental self-diffusion coefficient ((D_C^{*})) data:

Temperature (°C)	(D_C^*) (cm ² /s)	Experimental Method / Key Condition	Citation
450	$\sim 2 \times 10^{-15}$	Carburizing fine iron particles	[2]
500	6.0×10^{-14}	Thermogravimetric analysis (TGA) in controlled CO-H ₂ -H ₂ O-H ₂ S atmosphere	[2]
865	1.27×10^{-10}	Imposing a low carbon activity ($a_C=1.3$) at the surface	[2]

An Arrhenius plot of these three data points allows for an estimation of the activation energy for carbon diffusion in cementite [2].

Experimental Protocols for Studying Diffusion

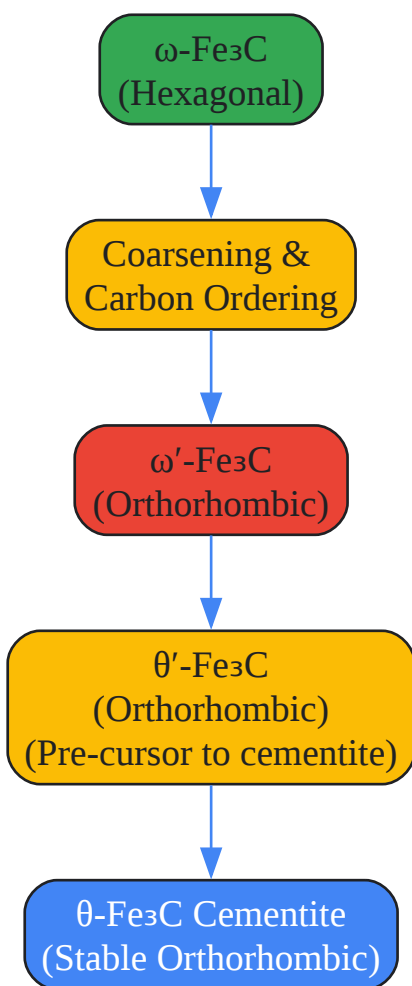
The most detailed experimental methodology for measuring carbon diffusion in cementite at 500°C involved the following protocol [2]:

- **Sample Preparation:** Use high-purity iron samples. The surfaces should be ground and cleaned (e.g., with acetone) before the experiment.
- **Atmosphere Control:** Expose the samples to a flowing **CO-H₂-H₂O-H₂S gas mixture** within a furnace.
 - The **H₂S addition** is critical as it leads to sulfur adsorption on the cementite surface, which prevents the nucleation of graphite at high carbon activities. This allows for parabolic carbide growth without the onset of "metal dusting" corrosion [2].
 - The **carbon activity (a_C)** of the gas mixture can be precisely calculated based on the gas composition [2].
- **Growth Kinetics Measurement:** Use **Thermogravimetric Analysis (TGA)** to measure the mass gain of the sample with a microbalance (e.g., with 1 µg accuracy). The formation of a carbide layer leads to a predictable mass increase.
- **Data Analysis:** The growth of the cementite layer under these conditions follows a **parabolic rate law**, indicating the process is controlled by volume diffusion. The parabolic rate constant is determined from the mass gain data. This constant is then used, in conjunction with the carbon concentration gradient in Fe₃C, to calculate the carbon self-diffusion coefficient [2]. A key assumption in this analysis is that iron diffusion is negligible compared to carbon diffusion.

Formation and Transition of Carbides

Cementite does not always form directly. Research on high-carbon Fe-C martensite has revealed a more complex formation mechanism involving metastable precursor carbides.

The following diagram illustrates the proposed transition pathway of carbides, from the initial formation of fine ω -Fe₃C particles to the stable θ -Fe₃C cementite, based on observations in quenched high-carbon binary alloys [3]:



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This transition, particularly from ω -Fe₃C to θ -Fe₃C, can occur very rapidly during heating, making it difficult to observe intermediate stages directly [3].

Significance and Implications

Understanding carbon diffusion and interstitial sites in cementite is fundamental in materials science for several reasons:

- **Steel Strengthening:** Cementite is a primary strengthening phase in carbon steels. Its formation, stability, and interaction with the ferrite matrix (e.g., in structures like pearlite) directly determine the mechanical properties of steel [3] [4].
- **Phase Transformations:** The kinetics of phase transformations during heat treatments (e.g., tempering of martensite) are governed by the diffusion of carbon and the formation sequence of various carbides [3] [2].
- **Corrosion Behavior:** In CO₂ corrosion of steel, a porous network of iron carbide (cementite) can be exposed. This network influences the corrosion rate by acting as a cathode, a diffusion barrier, and a site for potential precipitation of protective iron carbonate [5].

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References

1. The structure of cementite [phase-trans.msm.cam.ac.uk]
2. Carbon diffusion in cementite (Fe₃C) and Hägg carbide ... [sciencedirect.com]
3. Fe₃C → θ'-Fe₃C in Fe-C martensite | Scientific Reports [nature.com]
4. Teach Yourself Phase Diagrams [www-g.eng.cam.ac.uk]
5. Iron Carbide (Fe₃c) - an overview [sciencedirect.com]

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